

physical and chemical properties of 5-Bromo-6-methylpyridin-3-ol

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Compound of Interest

Compound Name: 5-Bromo-6-methylpyridin-3-ol

Cat. No.: B176030

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In-Depth Technical Guide: 5-Bromo-6-methylpyridin-3-ol

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-6-methylpyridin-3-ol is a halogenated pyridine derivative. Compounds of this class are of interest in medicinal chemistry and materials science due to the influence of the bromine and methyl substituents on the electronic properties and biological activity of the pyridine ring. This document provides a summary of the available physical, chemical, and safety data for **5-Bromo-6-methylpyridin-3-ol**. Due to the limited availability of public domain experimental data, some of the presented information is based on predictions and data from commercial suppliers.

Physicochemical Properties

A summary of the known and predicted physicochemical properties of **5-Bromo-6-methylpyridin-3-ol** is presented in Table 1.

Table 1: Physicochemical Data for **5-Bromo-6-methylpyridin-3-ol**

Property	Value	Source
IUPAC Name	5-bromo-6-methylpyridin-3-ol	[1]
CAS Number	186593-45-3	[2]
Molecular Formula	C ₆ H ₆ BrNO	[2]
Molecular Weight	188.02 g/mol	[1]
Physical Form	Solid	[2]
Boiling Point (Predicted)	328.2 ± 37.0 °C at 760 mmHg	[2]
Melting Point	Data not available	
Solubility	Data not available	
pKa	Data not available	
InChI Key	PMNMAKBXPOIUNH-UHFFFAOYSA-N	
SMILES	CC1=C(Br)C=C(O)C=N1	[3]

Spectral Data

Detailed experimental spectral data for **5-Bromo-6-methylpyridin-3-ol** is not readily available in the public domain. Commercial suppliers may provide this data upon request.[4] Predicted mass spectrometry data is available and suggests the following adducts.[3]

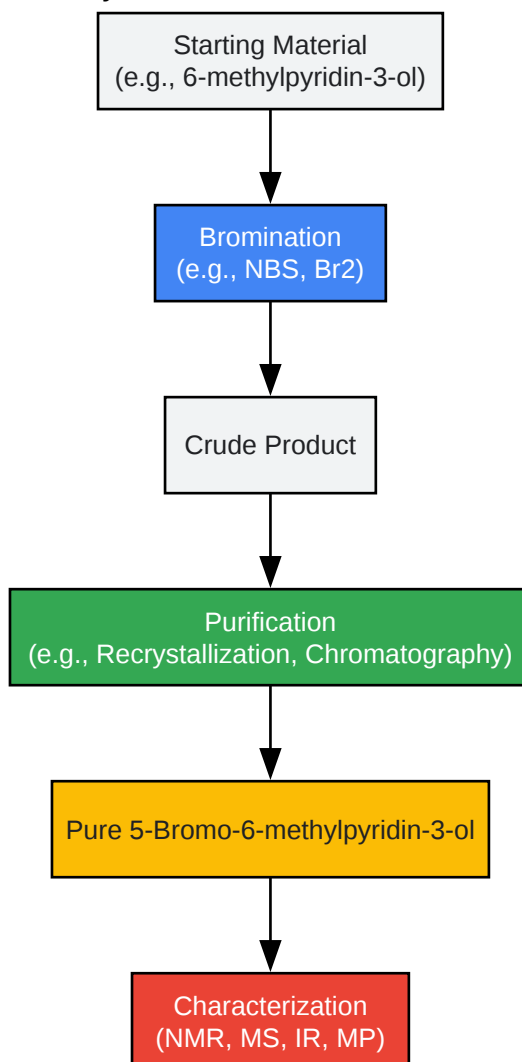
Table 2: Predicted Mass Spectrometry Data

Adduct	m/z
[M+H] ⁺	187.97057
[M+Na] ⁺	209.95251
[M-H] ⁻	185.95601

Synthesis and Purification

A detailed, peer-reviewed experimental protocol for the synthesis of **5-Bromo-6-methylpyridin-3-ol** could not be located in the public literature. The synthesis of related brominated methylpyridines often involves the bromination of the corresponding methylpyridine precursor, followed by functional group manipulations to introduce the hydroxyl group. A potential generalized synthetic workflow is illustrated below.

General Synthetic and Purification Workflow



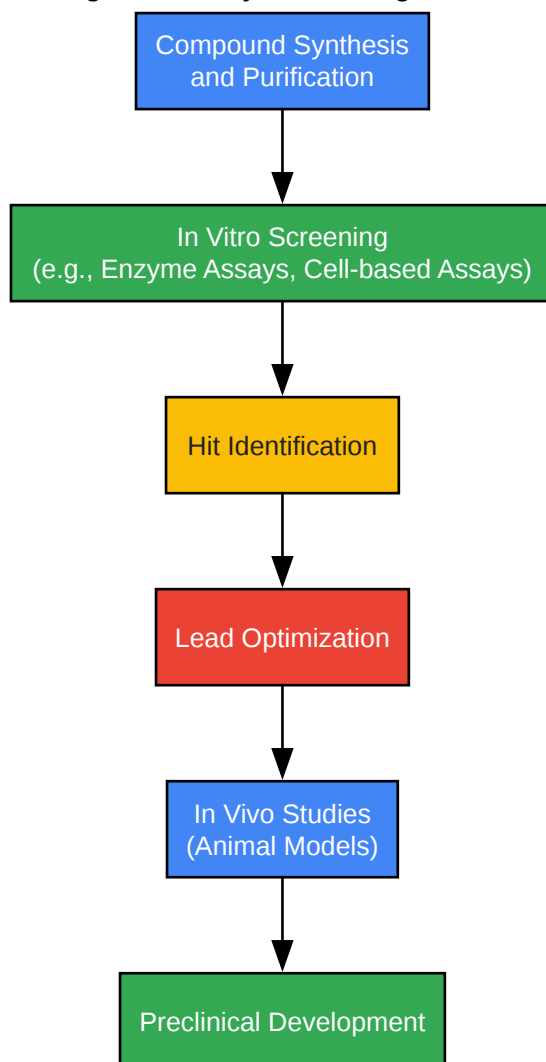
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Caption: A generalized workflow for the synthesis and purification of **5-Bromo-6-methylpyridin-3-ol**.

Biological Activity

There is no specific information available in the public domain regarding the biological activity or signaling pathways associated with **5-Bromo-6-methylpyridin-3-ol**. However, substituted pyridine derivatives are known to exhibit a wide range of biological activities. The logical workflow for investigating the biological activity of a novel compound like **5-Bromo-6-methylpyridin-3-ol** is outlined below.

Biological Activity Screening Workflow



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Caption: A typical workflow for the evaluation of the biological activity of a new chemical entity.

Safety Information

5-Bromo-6-methylpyridin-3-ol is classified as harmful and an irritant. The following hazard and precautionary statements are associated with this compound.[\[2\]](#)

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Conclusion

5-Bromo-6-methylpyridin-3-ol is a chemical compound with potential applications in research and development. This guide provides a summary of the currently available information. Further experimental work is required to fully characterize its physical, chemical, and biological properties. Researchers are advised to consult the Material Safety Data Sheet (MSDS) before handling this compound and to perform their own analytical characterization.

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